

Application Notes: 4-Methyl-4-penten-2-ol in Fragrance Formulation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Methyl-4-penten-2-ol

Cat. No.: B1580817

[Get Quote](#)

Introduction

4-Methyl-4-penten-2-ol (CAS No. 2004-67-3) is a secondary allylic alcohol recognized for its utility in fragrance formulations.^{[1][2]} Its unique olfactory profile and chemical properties allow it to be used as a versatile ingredient in the creation of various scent experiences. Chemically, it is an organic compound with the formula C₆H₁₂O.^{[1][2]} This document provides detailed application notes and protocols for researchers, scientists, and formulation chemists working with this ingredient.

Olfactory Profile and Applications

4-Methyl-4-penten-2-ol possesses a characteristic refreshing, fruity aroma.^[1] This makes it a valuable component for introducing or enhancing fruity and fresh notes in fragrance compositions.

- **Top to Middle Note Modifier:** Due to its moderate volatility, it can function as a bridge between the initial top notes and the heart of the fragrance.
- **Applications:** It is suitable for use in a variety of products, including fine fragrances, personal care products like beverages and perfumes, and household goods.^[1]
- **Synergies:** It blends well with citrus, floral, and other fruity fragrance materials, adding complexity and a natural-smelling lift.

Physicochemical Properties

A comprehensive understanding of the physicochemical properties of **4-Methyl-4-penten-2-ol** is crucial for its effective application in fragrance formulation. The following table summarizes key quantitative data.

Property	Value	Source(s)
Molecular Formula	C6H12O	[2][3][4]
Molecular Weight	100.16 g/mol	[2][3]
Appearance	Colorless liquid	[1]
Boiling Point	129 – 136 °C	[1][3][4]
Density	0.827 - 0.848 g/cm ³	[1][3][4]
Vapor Pressure	4.06 mmHg at 25°C	[3][4]
Flash Point	46.3 °C	[3][4]
Solubility	Soluble in ethanol and ether; slightly soluble in water.	[1]
LogP	1.33	[3][4]

Stability and Compatibility

As an allylic alcohol, **4-Methyl-4-penten-2-ol**'s stability can be influenced by the formulation's matrix, particularly its pH.

- pH Considerations: In acidic environments, such as some fabric softeners (pH 2.0-4.5), allylic alcohols can be unstable.[5] Monitoring the pH of the base is crucial.
- Oxidation: Exposure to air and light can lead to oxidation, potentially altering the scent profile.[6] The use of antioxidants (e.g., BHT) in the fragrance concentrate is recommended to mitigate this.
- Discoloration: Interactions with other fragrance ingredients or the product base can sometimes lead to discoloration over time. Stability testing is essential to identify such

issues.[7]

Experimental Protocols

Protocol 1: Olfactory Evaluation of 4-Methyl-4-penten-2-ol

Objective: To systematically evaluate the odor profile and intensity of **4-Methyl-4-penten-2-ol**.

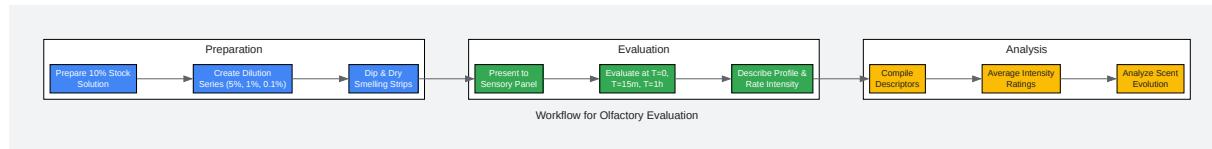
Materials:

- **4-Methyl-4-penten-2-ol**
- Ethanol (perfumer's grade, odorless)
- Glass beakers and graduated cylinders
- Pipettes
- Standard smelling strips
- Panel of trained sensory evaluators[8]

Methodology:

- Stock Solution Preparation: Prepare a 10% dilution of **4-Methyl-4-penten-2-ol** in perfumer's grade ethanol.
- Dilution Series: Create a series of further dilutions from the stock solution: 5%, 1%, and 0.1% in ethanol.
- Sample Preparation: Dip coded smelling strips into each dilution for 2 seconds, ensuring they are saturated to the same level. Allow the ethanol to evaporate for 10 seconds.
- Sensory Panel Evaluation:
 - Present the coded smelling strips to a panel of at least five trained evaluators in a well-ventilated, odor-free room.[9]

- Ask panelists to evaluate the odor at three time points: immediately (top note), after 15 minutes (middle note), and after 1 hour (dry-down).
- Panelists should describe the scent profile using standard fragrance descriptors (e.g., fruity, green, floral, woody) and rate the intensity on a scale of 1 (very weak) to 9 (very strong).
- Data Analysis: Compile the descriptors and average the intensity ratings. Analyze the evolution of the scent over time.



[Click to download full resolution via product page](#)

Figure 1. Olfactory evaluation experimental workflow.

Protocol 2: Accelerated Stability Testing in an Alcoholic Base

Objective: To assess the chemical and olfactory stability of a fragrance containing **4-Methyl-4-penten-2-ol** under accelerated aging conditions.[6][10]

Materials:

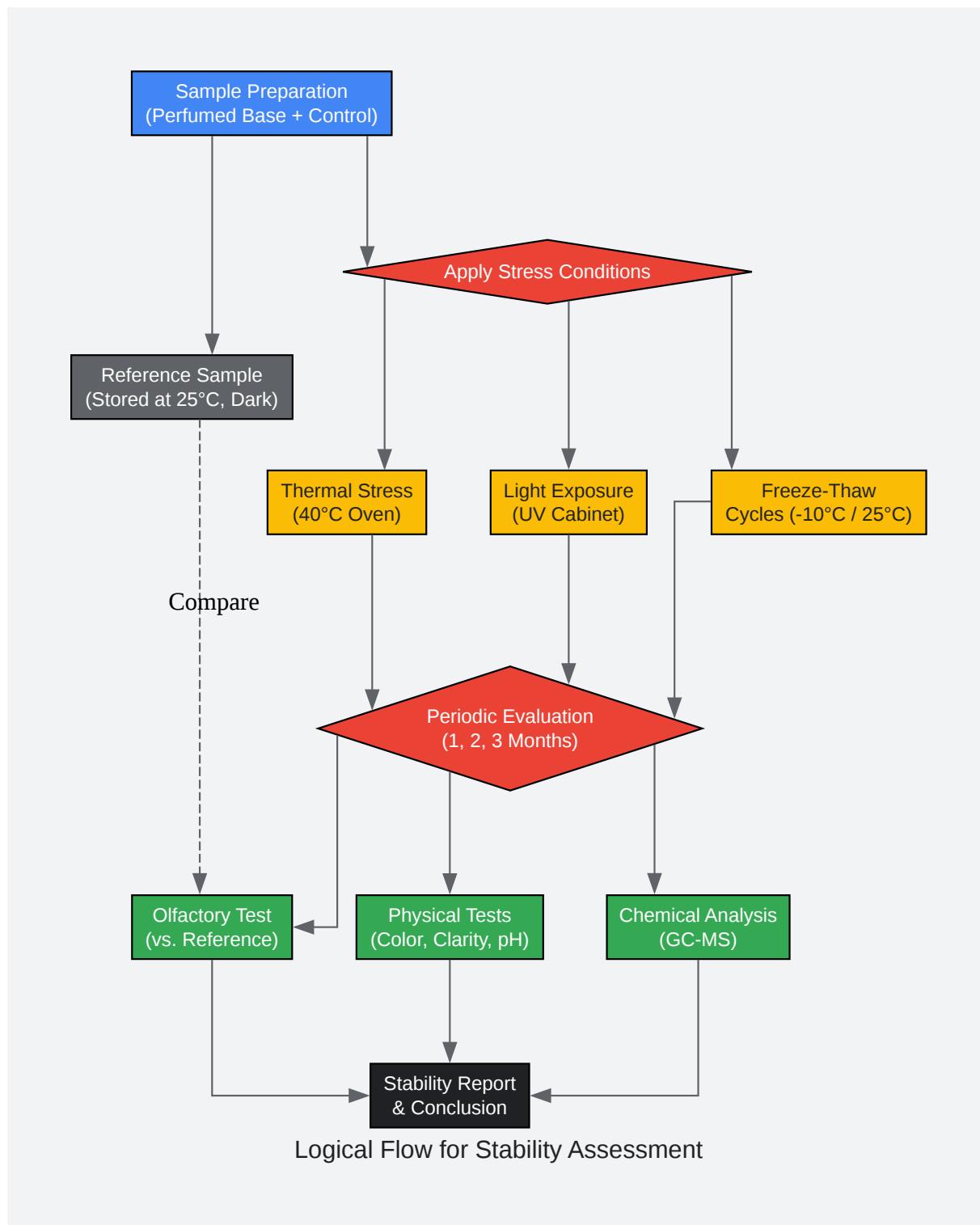
- Fragrance formulation containing **4-Methyl-4-penten-2-ol** (e.g., at 2% concentration).
- Base: 80% Ethanol, 20% Deionized Water solution.

- Control sample (base without fragrance).
- Glass bottles with airtight caps.
- Climate chamber or oven capable of maintaining $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$.[\[6\]](#)[\[11\]](#)
- UV light cabinet.[\[6\]](#)
- pH meter, viscometer.
- Gas Chromatography-Mass Spectrometry (GC-MS) equipment.

Methodology:

- Sample Preparation:
 - Prepare a batch of the final product by mixing the fragrance formulation with the alcoholic base.
 - Fill several glass bottles with the perfumed product and a control sample. Tightly seal the bottles.
 - Retain one set of samples as a reference, stored in the dark at room temperature (25°C).[\[10\]](#)
- Accelerated Aging:
 - Thermal Stress: Place one set of samples in an oven at 40°C for a period of 1, 2, and 3 months. This simulates approximately 1, 2, and 3 years of shelf life.[\[11\]](#)[\[12\]](#)
 - Light Exposure: Place another set of samples in a UV light cabinet for a specified duration to assess photodegradation.[\[10\]](#)
 - Freeze-Thaw Cycle: Subject a third set to three cycles of freezing at -10°C for 24 hours, followed by thawing at room temperature for 24 hours to test for physical instability like precipitation.[\[6\]](#)[\[12\]](#)
- Evaluation:

- At each time point (e.g., monthly), remove a sample from each stress condition and allow it to return to room temperature.
- Physical Evaluation: Visually inspect for changes in color, clarity, and phase separation against the reference sample.[10] Measure pH and viscosity.
- Olfactory Evaluation: Conduct a sensory evaluation (as per Protocol 1) comparing the aged samples to the fresh reference sample to detect any changes in scent profile.
- Chemical Analysis: (Optional) Use GC-MS to analyze the chemical composition of the aged samples compared to the reference, identifying any degradation products or significant changes in the concentration of **4-Methyl-4-penten-2-ol**.[10]
- Data Interpretation: A stable formulation will show minimal changes in its physical, olfactory, and chemical properties compared to the reference sample.

[Click to download full resolution via product page](#)**Figure 2.** Stability testing logical workflow.

Safety and Regulatory

- Safety: **4-Methyl-4-penten-2-ol** has some reported toxicity. Standard laboratory safety precautions should be followed, including avoiding skin and eye contact and preventing inhalation of vapors.^[1] Store in a cool, dry, and well-ventilated area away from ignition sources.^[1]
- Regulatory: Users should ensure compliance with regional regulations and the standards set by organizations such as the International Fragrance Association (IFRA).

This document is intended for informational purposes for qualified professionals and does not constitute a warranty of the product's performance or safety. All formulations should undergo rigorous, product-specific testing.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chembk.com [chembk.com]
- 2. 4-Penten-2-ol, 4-methyl- [webbook.nist.gov]
- 3. lookchem.com [lookchem.com]
- 4. echemi.com [echemi.com]
- 5. EP0760243B1 - Use of allylic alcohol perfumes as a malodour reduction agent - Google Patents [patents.google.com]
- 6. iltusa.com [iltusa.com]
- 7. orchadia.org [orchadia.org]
- 8. parfums-de-grasse.com [parfums-de-grasse.com]
- 9. sitaramdixit.synthasite.com [sitaramdixit.synthasite.com]
- 10. Fragrance Stability Testing: Ensuring Product Longevity and Consumer Satisfaction -  MLAP Botanicals — Pure. Potent. Proven. [mlapbotanicals.com]

- 11. Quick and Dirty Guide to Stability Testing — Botanical Formulations [botanicalformulations.com]
- 12. makingcosmetics.com [makingcosmetics.com]
- To cite this document: BenchChem. [Application Notes: 4-Methyl-4-penten-2-ol in Fragrance Formulation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1580817#application-of-4-methyl-4-penten-2-ol-in-fragrance-formulation]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com